

# Application Notes and Protocols for Material Compatibility Testing with HCFC-225da

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## Compound of Interest

Compound Name:	1,2-Dichloro-1,1,3,3,3-pentafluoropropane
Cat. No.:	B1293494

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## Introduction

This document provides detailed application notes and protocols for conducting material compatibility testing with the hydrochlorofluorocarbon solvent HCFC-225da. Historically marketed under trade names such as Asahiklin AK-225, this solvent is a blend of two isomers: 3,3-dichloro-1,1,1,2,2-pentafluoropropane (HCFC-225ca) and 1,3-dichloro-1,1,2,2,3-pentafluoropropane (HCFC-225cb).<sup>[1][2]</sup> It has been utilized in various applications, including precision cleaning and as a carrier solvent.<sup>[3][4]</sup>

However, due to its ozone-depleting potential, the production and use of HCFC-225da have been phased out under international agreements. These protocols are intended for legacy system support, validation of alternative materials for existing equipment, or for specific, exempted research applications where its use is still required.

The compatibility of materials with HCFC-225da is a critical consideration to prevent material degradation, which can lead to equipment failure, contamination of processes, and safety hazards. These notes outline the standardized procedures for evaluating the compatibility of common polymers, elastomers, and metals with HCFC-225da.

## Material Compatibility Overview

In general, HCFC-225da exhibits good compatibility with a range of common metals and is considered safe for use with many plastics.[\[1\]](#) However, rigorous testing is essential to confirm suitability for specific applications, especially under prolonged exposure and at elevated temperatures.

**Elastomers and Plastics:** The primary concern with elastomers and plastics is swelling, weight change, and degradation of mechanical properties.[\[5\]](#)

**Metals:** For metals, the main consideration is corrosion, which can be assessed through visual inspection and weight loss measurements.[\[6\]](#)[\[7\]](#)

## Experimental Protocols

The following protocols are based on established standards for refrigerant and solvent compatibility testing, such as the sealed tube method described in ASHRAE Standard 97.[\[2\]](#)

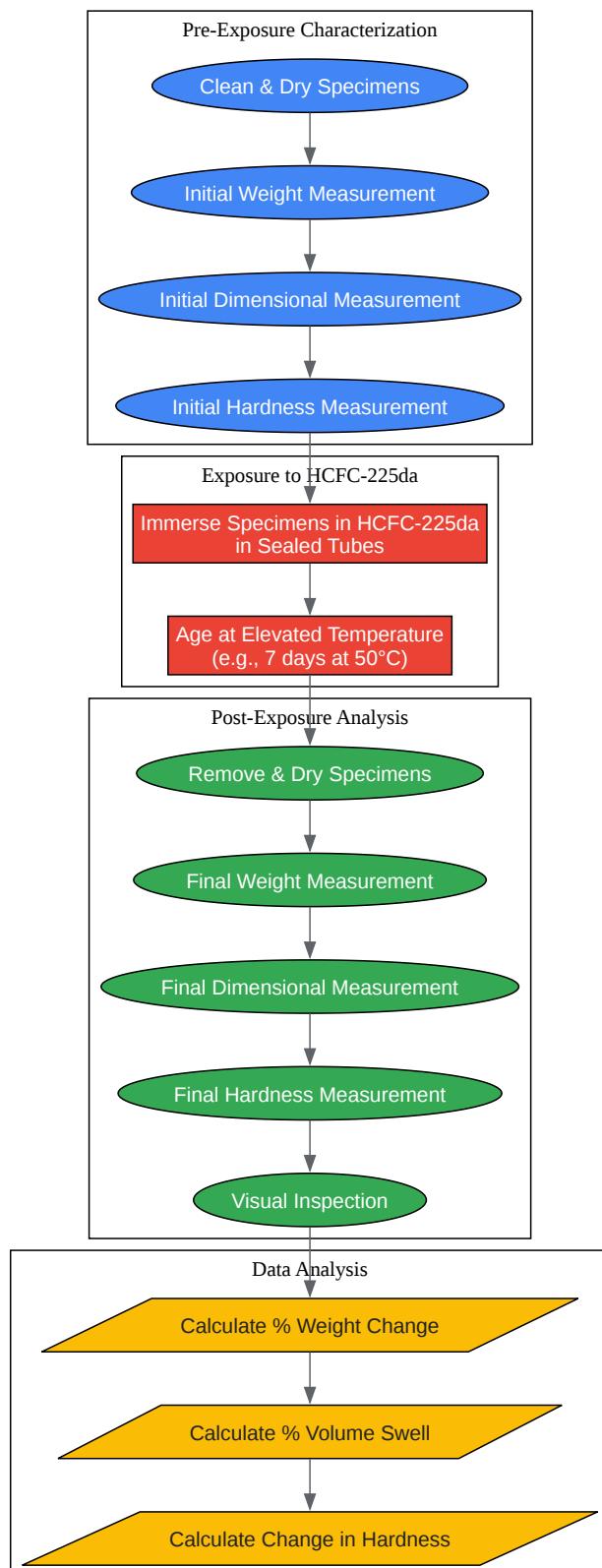
### Protocol for Elastomer and Plastic Compatibility Testing

This protocol details the steps for assessing the compatibility of elastomeric and plastic materials with HCFC-225da.

#### 3.1.1 Materials and Equipment

- Test specimens of elastomers and plastics (e.g., O-rings, plaques)
- HCFC-225da solvent
- Sealed glass tubes or pressure vessels
- Analytical balance ( $\pm 0.1$  mg)
- Calipers or other dimensional measurement tool
- Durometer for hardness testing
- Temperature-controlled oven
- Desiccator

### 3.1.2 Experimental Workflow



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*Elastomer and plastic compatibility testing workflow.*

### 3.1.3 Procedure

- Specimen Preparation:
  - Clean test specimens with a suitable solvent (e.g., isopropanol) and dry them thoroughly in a desiccator for 24 hours.
- Pre-Exposure Measurements:
  - Measure the initial weight of each specimen to the nearest 0.1 mg.
  - Measure the initial dimensions (e.g., diameter, thickness) of each specimen.
  - Measure the initial hardness of each specimen using a durometer.
- Exposure:
  - Place each specimen in a clean, dry sealed tube or pressure vessel.
  - Add a sufficient volume of HCFC-225da to completely immerse the specimen.
  - Seal the tubes/vessels.
  - Place the sealed containers in a temperature-controlled oven at a specified temperature (e.g., 50°C) for a defined duration (e.g., 7 days).
- Post-Exposure Measurements:
  - After the exposure period, allow the containers to cool to room temperature.
  - Carefully open the containers in a well-ventilated area.
  - Remove the specimens and allow any residual solvent to evaporate. Dry the specimens in a desiccator until a constant weight is achieved.
  - Measure the final weight, dimensions, and hardness of each specimen.

- Visually inspect the specimens for any signs of degradation, such as cracking, crazing, or discoloration.
- Data Analysis:
  - Calculate the percentage change in weight, volume (swell), and the change in hardness.

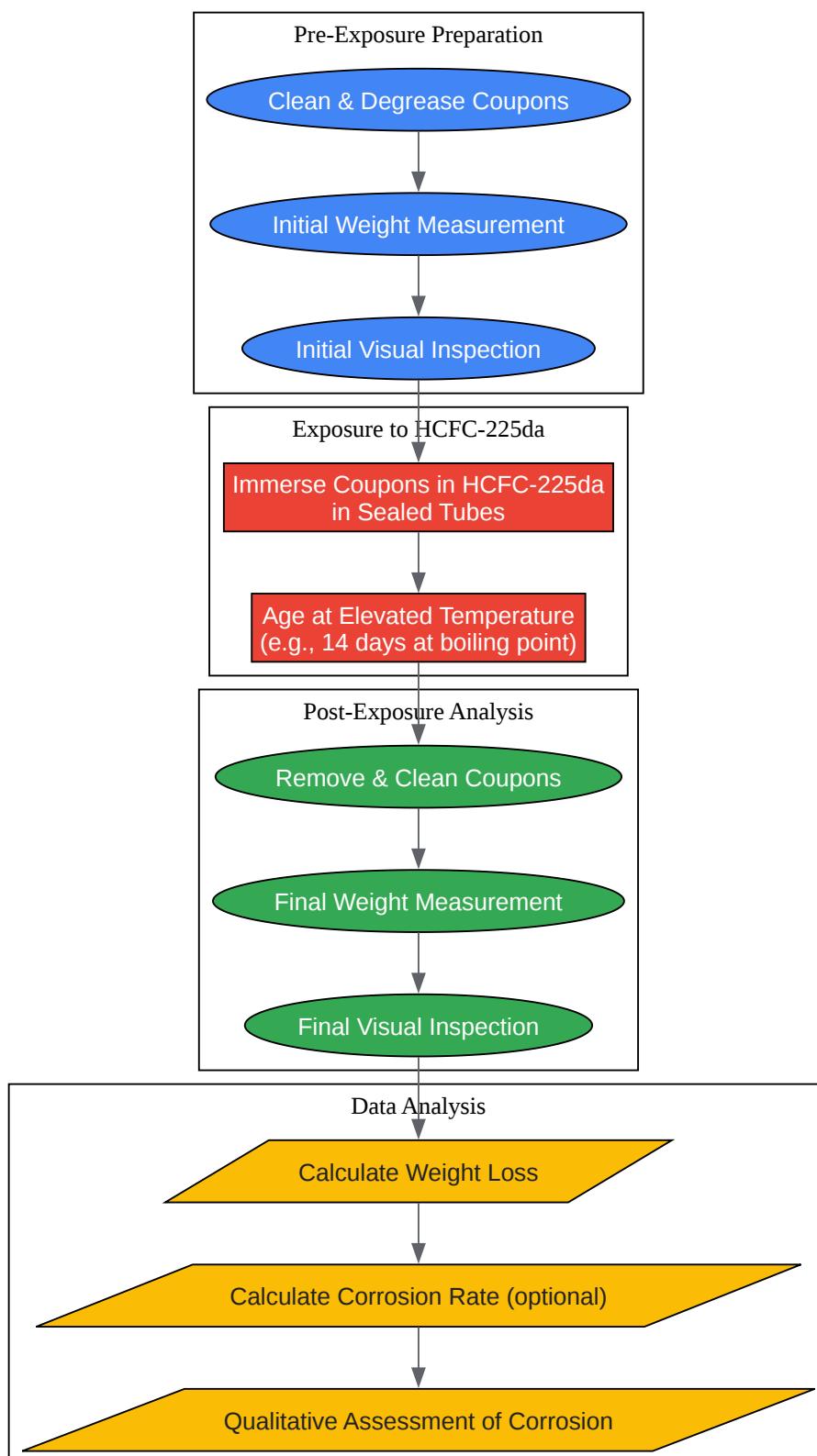
## Protocol for Metal Compatibility Testing

This protocol outlines the procedure for evaluating the compatibility of various metals with HCFC-225da.

### 3.2.1 Materials and Equipment

- Metal coupons (e.g., stainless steel, aluminum, copper)
- HCFC-225da solvent
- Sealed glass tubes or pressure vessels
- Analytical balance ( $\pm 0.1$  mg)
- Temperature-controlled oven
- Desiccator
- Microscope for visual inspection

### 3.2.2 Experimental Workflow



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*Metal compatibility testing workflow.*

### 3.2.3 Procedure

- Coupon Preparation:
  - Clean and degrease metal coupons according to standard procedures (e.g., using a suitable solvent and abrasive cleaning).
  - Dry the coupons in a desiccator.
- Pre-Exposure Measurements:
  - Measure the initial weight of each coupon to the nearest 0.1 mg.
  - Visually inspect and document the initial surface condition of each coupon.
- Exposure:
  - Place each coupon in a clean, dry sealed tube or pressure vessel.
  - Add HCFC-225da to immerse the coupon.
  - Seal the containers.
  - Age the containers at an elevated temperature, such as the boiling point of HCFC-225da (approximately 54°C), for an extended period (e.g., 14 days).
- Post-Exposure Analysis:
  - After cooling, open the containers and remove the coupons.
  - Clean the coupons to remove any corrosion products according to standard methods.
  - Dry the coupons thoroughly.
  - Measure the final weight of each coupon.
  - Perform a detailed visual and microscopic inspection for signs of corrosion, such as pitting, etching, or discoloration.

- Data Analysis:
  - Calculate the weight loss.
  - If significant weight loss is observed, the corrosion rate can be calculated in mils per year (mpy).[6][8]

## Data Presentation

Quantitative data should be summarized in clear and concise tables for easy comparison. Due to the limited availability of public data for the phased-out HCFC-225da, the following tables present illustrative data based on general knowledge of fluorinated solvents. This data is for example purposes only and should not be used for design without conducting material-specific testing.

Table 1: Illustrative Compatibility Data for Elastomers with HCFC-225da (Exposure: 7 days at 50°C)

Material	Change in Hardness (Shore A)	Volume Swell (%)	Weight Change (%)	Visual Appearance	Compatibility Rating
Viton® (FKM)	-2	+3	+2	No change	Excellent
Silicone	-5	+8	+6	Slight swelling	Good
EPDM	-15	+25	+20	Significant swelling	Poor
Buna-N (Nitrile)	-10	+15	+12	Moderate swelling	Fair
PTFE	0	<1	<1	No change	Excellent

Table 2: Illustrative Compatibility Data for Plastics with HCFC-225da (Exposure: 7 days at 50°C)

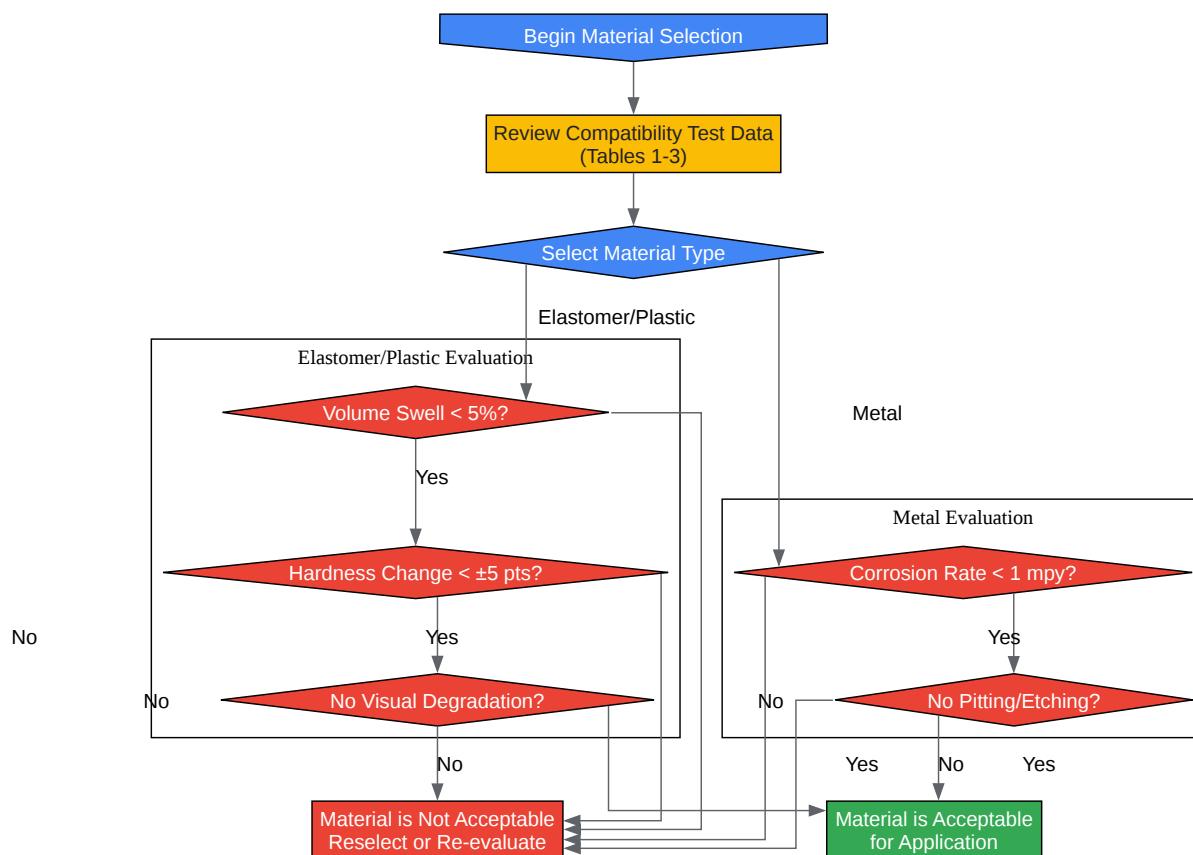
Material	Change in Hardness (Shore D)	Dimensional Change (%)	Weight Change (%)	Visual Appearance	Compatibility Rating
Polypropylene (PP)	-1	+0.5	+0.8	No change	Excellent
Polyethylene (HDPE)	-2	+1.0	+1.2	No change	Excellent
PVC	-5	+3.0	+2.5	Slight softening	Good
ABS	-12	+8.0	+7.0	Swelling, crazing	Poor
PEEK	0	<0.5	<0.5	No change	Excellent

Table 3: Illustrative Compatibility Data for Metals with HCFC-225da (Exposure: 14 days at boiling point)

Material	Weight Loss (mg/cm <sup>2</sup> )	Corrosion Rate (mpy)	Visual Appearance	Compatibility Rating
Stainless Steel 316	<0.01	<0.1	No change	Excellent
Stainless Steel 304	<0.01	<0.1	No change	Excellent
Aluminum 6061	<0.02	<0.1	No change	Excellent
Copper	<0.05	<0.2	Slight discoloration	Good
Carbon Steel	<0.1	<0.5	Slight etching	Good

## Logical Relationships in Material Selection

The selection of a suitable material for use with HCFC-225da involves a logical decision-making process based on the experimental data.



[Click to download full resolution via product page](#)*Logical flow for material selection based on compatibility data.*

## Safety Precautions

- HCFC-225da should be handled in a well-ventilated area to avoid inhalation of vapors.
- Appropriate personal protective equipment (PPE), including safety glasses and chemically resistant gloves (e.g., Viton®, Butyl rubber), should be worn.[1]
- Sealed tube or pressure vessel experiments at elevated temperatures pose a risk of over-pressurization. Appropriate safety shields and procedures must be in place.
- Consult the Safety Data Sheet (SDS) for HCFC-225da for complete safety and handling information.

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